

Pyrene Azide 3: A Technical Guide for Biochemical Applications

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Compound of Interest		
Compound Name:	Pyrene azide 3	
Cat. No.:	B11827303	Get Quote

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Core Summary

Pyrene Azide 3 is a specialized biochemical tool that leverages the unique photophysical properties of the pyrene fluorophore in conjunction with the reactive azide moiety. Although now discontinued, its functionalities are well-represented by other available pyrene azide derivatives.[1][2][3] This guide provides an in-depth overview of the core applications of pyrene azides, focusing on their use as fluorescent probes and for photo-crosslinking to study molecular interactions in biological systems.

The pyrene moiety is a polycyclic aromatic hydrocarbon known for its strong fluorescence, which is highly sensitive to the local microenvironment.[4][5] This sensitivity allows for the probing of changes in polarity and the viscosity of the surrounding medium. A key feature of pyrene is its ability to form "excimers" (excited-state dimers) when two pyrene molecules are in close proximity (approximately 10 Å). This results in a characteristic red-shifted emission, providing a spectroscopic ruler for intramolecular and intermolecular distances.

The azide group provides a versatile handle for two primary applications:

 Click Chemistry: The azide group readily participates in copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) reactions, a cornerstone of "click chemistry." This allows for the highly specific and efficient covalent attachment of the pyrene probe to alkyne-modified biomolecules.



 Photo-crosslinking: Upon UV irradiation, the aryl azide group is converted into a highly reactive nitrene intermediate. This nitrene can then form covalent bonds by inserting into C-H and N-H bonds in neighboring molecules, effectively "capturing" transient interactions.

Pyrene Azide 3, specifically, is a derivative of pyrenebutyric acid and contains a triethylene glycol linker to enhance its solubility in aqueous solutions, which is beneficial for biochemical experiments.

Data Presentation Photophysical and Chemical Properties of Pyrene Azides

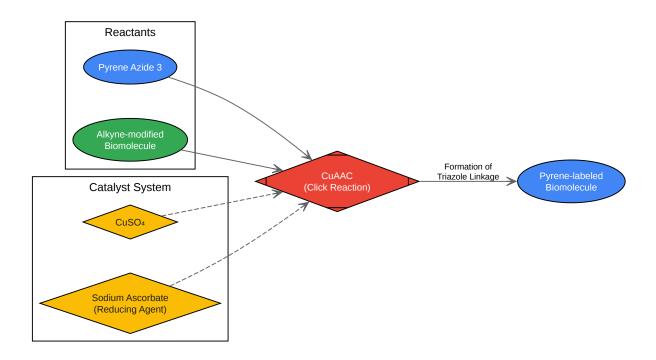
The following table summarizes key quantitative data for pyrene and its azide derivatives. Note that specific data for the discontinued **Pyrene Azide 3** is limited; therefore, data for pyrene and Pyrene Azide 1 are provided as representative examples.



Property	Value	Source
Pyrene Azide 3 (Discontinued)		
Molecular Formula	C26H28N4O3	-
Molecular Weight	444.53 g/mol	
Appearance	Yellowish solid	
Solubility	Soluble in dichloromethane, chloroform; moderately soluble in DMSO, DMF, acetonitrile	_
Pyrene Azide 1		-
Molecular Formula	- С23H22N4O3	
Molecular Weight	402.45 g/mol	-
Absorption Maxima (λ_abs)	343, 326, 313, 276, 265, 242, 234 nm	
Emission Maxima (λ_em)	377, 397 nm (monomer)	-
Pyrene (Fluorophore Core)		-
Molar Extinction Coefficient (ε)	~54,000 cm $^{-1}$ M $^{-1}$ at 335.2 nm in cyclohexane	
Fluorescence Quantum Yield (Φ_F)	0.32 in cyclohexane	_
Excimer Emission	~425-550 nm (centered around 460 nm)	

Mandatory Visualizations

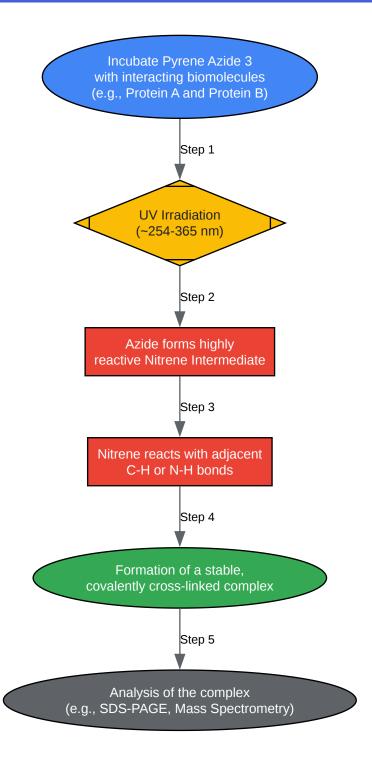




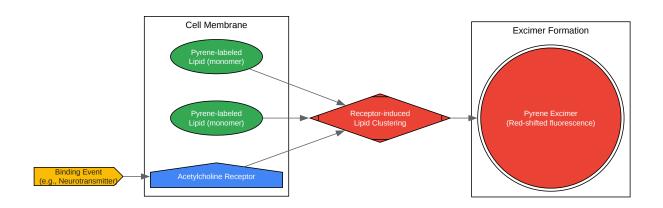
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Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) Workflow.









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